

"N-(4-Bromobutoxy)phthalimide" CAS number and molecular weight

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Compound of Interest

Compound Name: **N-(4-Bromobutoxy)phthalimide**

Cat. No.: **B1277281**

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Technical Guide: N-(4-Bromobutoxy)phthalimide

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(4-Bromobutoxy)phthalimide is a chemical compound belonging to the phthalimide class of molecules. Phthalimides are characterized by an isoindole-1,3-dione core and are widely utilized in organic synthesis, medicinal chemistry, and materials science. The presence of a bromobutoxy group in **N-(4-Bromobutoxy)phthalimide** makes it a valuable intermediate for introducing a protected aminoxy-functionalized four-carbon chain into various molecular scaffolds. This guide provides a comprehensive overview of its chemical properties, a detailed, representative experimental protocol for its synthesis, and its potential applications in research and development.

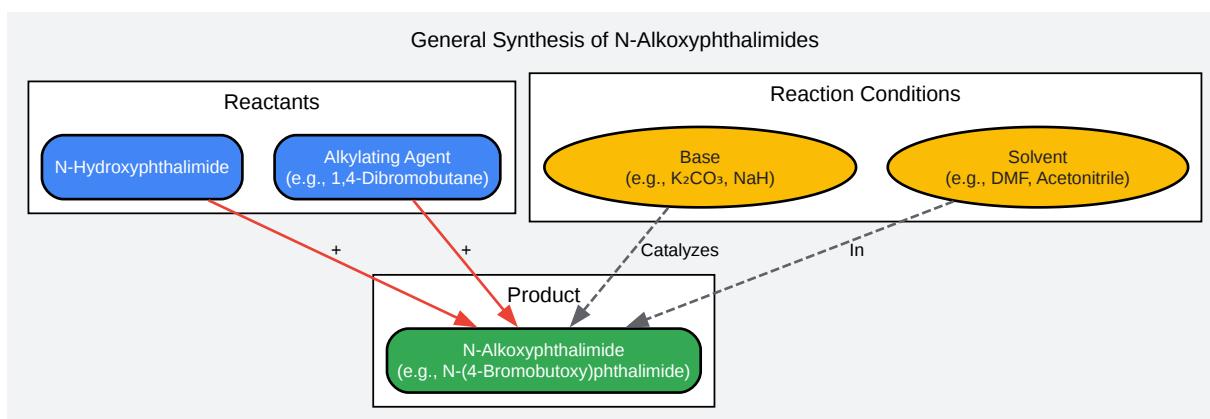
Core Chemical Properties

The fundamental chemical and physical properties of **N-(4-Bromobutoxy)phthalimide** are summarized in the table below. This data is essential for its handling, characterization, and use in chemical reactions.

Property	Value	Citations
CAS Number	5093-32-3	[1][2]
Molecular Formula	C ₁₂ H ₁₂ BrNO ₃	[1][2]
Molecular Weight	298.136 g/mol	[2]
Appearance	Off-white to light yellow solid	[3]
Melting Point	70-72°C	[2][3]
Synonyms	2-(4-bromobutoxy)isoindoline-1,3-dione, 2-(4-bromobutoxy)isoindole-1,3-dione	[2][3]

Synthesis of N-Alkoxyphthalimides: A General Workflow

The synthesis of N-alkoxyphthalimides, such as **N-(4-Bromobutoxy)phthalimide**, typically involves the reaction of N-hydroxyphthalimide with a suitable alkylating agent. The following diagram illustrates a generalized workflow for this type of synthesis.



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Caption: General workflow for the synthesis of N-alkoxyphthalimides.

Experimental Protocol: Synthesis of N-(4-Bromobutoxy)phthalimide

While a specific, peer-reviewed synthesis protocol for **N-(4-Bromobutoxy)phthalimide** is not readily available in the surveyed literature, a representative procedure can be adapted from general methods for the synthesis of N-alkoxyphthalimides. The following is a hypothetical, yet plausible, experimental protocol.

Objective: To synthesize **N-(4-Bromobutoxy)phthalimide** from N-hydroxyphthalimide and 1,4-dibromobutane.

Materials:

- N-hydroxyphthalimide
- 1,4-dibromobutane
- Potassium carbonate (K_2CO_3)
- Anhydrous N,N-Dimethylformamide (DMF)
- Dichloromethane (CH_2Cl_2)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel

- Rotary evaporator
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate (for chromatography)

Procedure:

- Reaction Setup: To a dry round-bottom flask, add N-hydroxyphthalimide (1.0 eq) and anhydrous potassium carbonate (1.5 eq).
- Solvent and Reagent Addition: Add anhydrous DMF to the flask to create a stirrable suspension. To this, add 1,4-dibromobutane (1.2 eq) dropwise at room temperature.
- Reaction: Stir the reaction mixture at room temperature for 12-24 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Work-up: Upon completion, pour the reaction mixture into water and extract with dichloromethane (3 x volume of the aqueous layer).
- Washing: Combine the organic layers and wash with saturated aqueous sodium bicarbonate solution, followed by brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude product.
- Purification: Purify the crude product by silica gel column chromatography using a gradient of hexanes and ethyl acetate as the eluent to yield pure **N-(4-Bromobutoxy)phthalimide**.

Applications in Research and Drug Development

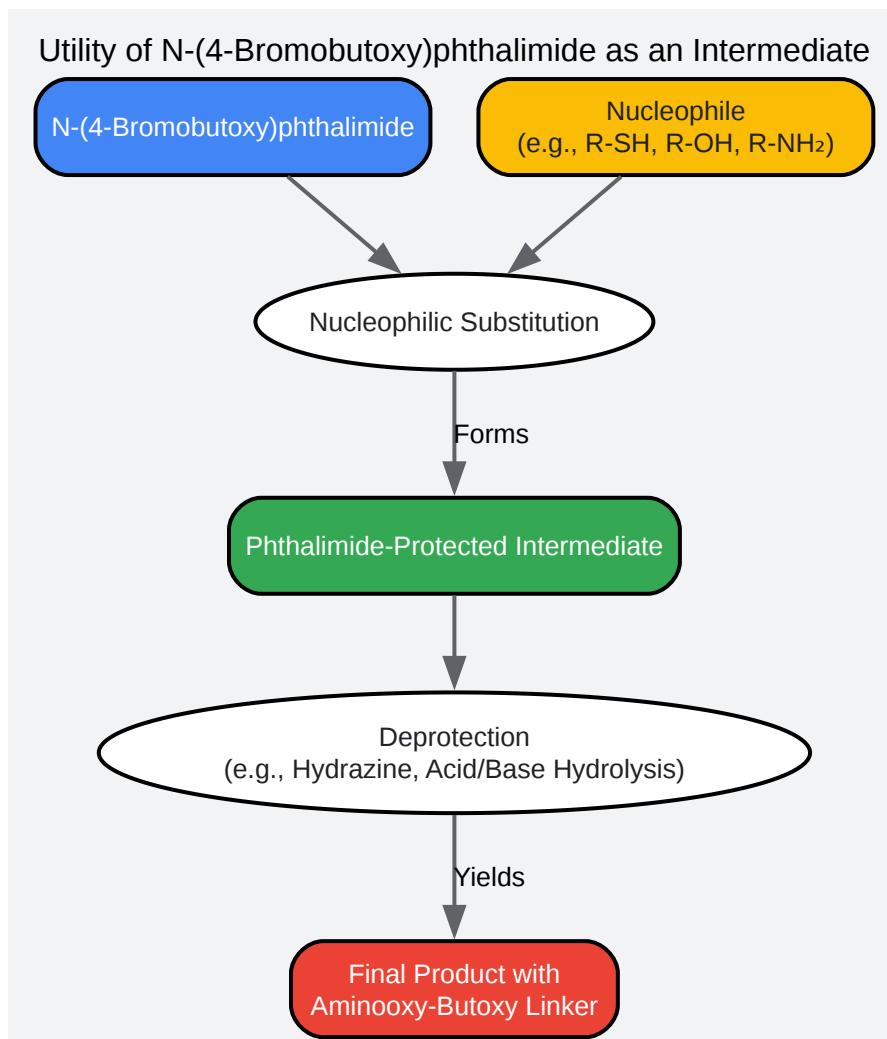
N-(4-Bromobutoxy)phthalimide serves as a versatile chemical intermediate. The phthalimide group acts as a protecting group for an aminoxy functionality, which can be deprotected under various conditions to reveal a reactive hydroxylamine. The bromo-terminated alkyl chain allows for nucleophilic substitution reactions.

This dual functionality makes it a useful building block in several areas:

- **Linker Chemistry:** It can be used to synthesize bifunctional linkers for applications such as antibody-drug conjugates (ADCs) or PROTACs, where precise spacing between two molecular entities is required.
- **Synthesis of Novel Scaffolds:** The compound can be used to introduce an aminoxy-butoxy side chain onto a core molecule, which can then be further functionalized.
- **Medicinal Chemistry:** Phthalimide derivatives have shown a wide range of biological activities, including anti-inflammatory, antimicrobial, and antitumor properties.^{[4][5][6]} **N-(4-Bromobutoxy)phthalimide** can be used as a starting material for the synthesis of novel phthalimide-containing compounds with potential therapeutic applications.

Logical Workflow: Utility of **N-(4-Bromobutoxy)phthalimide** in Synthesis

The following diagram illustrates the logical workflow of how **N-(4-Bromobutoxy)phthalimide** can be utilized as a chemical intermediate.



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Caption: Logical workflow for the use of **N-(4-Bromobutoxy)phthalimide**.

Safety Information

N-(4-Bromobutoxy)phthalimide should be handled with appropriate safety precautions in a well-ventilated fume hood. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[3] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

N-(4-Bromobutoxy)phthalimide is a valuable chemical intermediate with potential applications in various fields of chemical research, particularly in medicinal chemistry and drug development. Its bifunctional nature allows for the introduction of a protected aminoxy-butoxy linker into a wide range of molecules. While detailed experimental data for this specific compound is not extensively documented in public literature, its synthesis and reactivity can be inferred from general principles of phthalimide chemistry. Researchers and scientists can utilize the information provided in this guide for the safe handling, synthesis, and application of this versatile compound in their research endeavors.

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